

An In-depth Technical Guide to the Physical Properties of D-Leucinol

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Compound of Interest

Compound Name: *D-Leucinol*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **D-Leucinol**, a versatile chiral building block essential in the synthesis of pharmaceuticals and fine chemicals. The document details its melting and boiling points, presents the methodologies for their determination, and includes a workflow for physical property characterization.

Introduction to D-Leucinol

D-Leucinol, systematically named (R)-(-)-2-Amino-4-methyl-1-pentanol, is an amino alcohol derived from the D-enantiomer of the amino acid leucine. Its chiral nature makes it a valuable intermediate in asymmetric synthesis, particularly in the development of enantiomerically pure active pharmaceutical ingredients (APIs). Understanding its physical properties is critical for its handling, storage, and application in various chemical processes.

Physical and Chemical Properties

D-Leucinol is most commonly described as a clear, colorless to pale yellow viscous liquid at room temperature.^{[1][2][3]} However, some suppliers may offer it as a white to off-white crystalline solid. This discrepancy suggests that its physical state can be dependent on its purity and the specific manufacturing process. Below is a summary of its key physical and chemical properties.

Table 1: General Physical and Chemical Properties of **D-Leucinol**

Property	Value	Source(s)
CAS Number	53448-09-2	
Molecular Formula	C ₆ H ₁₅ NO	[2]
Molecular Weight	117.19 g/mol	
Appearance	Clear, colorless to light yellow liquid OR White to off-white crystalline solid	[1][2][3]
Density	0.917 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.4496	
Optical Rotation	[α] _{20/D} -4°, c = 9 in ethanol	

Melting and Boiling Points

The melting and boiling points are crucial parameters for the purification and characterization of chemical compounds.

There is conflicting information regarding the melting point of **D-Leucinol**, which is likely related to its observed physical state. While most sources characterize it as a liquid at ambient temperatures, one source provides a melting range of 50-55 °C for a solid form. For comparison, the L-enantiomer, L(+)-Leucinol, is reported to have a melting point of 56-58 °C.[4] The presence of impurities can lead to a depression and broadening of the melting point range. [5][6]

The boiling point of **D-Leucinol** is well-documented at various pressures. The data consistently indicates a boiling point in the range of 198-200 °C at standard atmospheric pressure.

Table 2: Boiling Point of **D-Leucinol** at Various Pressures

Boiling Point (°C)	Pressure (mmHg)	Source(s)
198-200	768	
194	Not Specified	[1]
97	14	

Experimental Protocols for Physical Property Determination

The following sections describe standard laboratory methods for determining the melting and boiling points of a chemical substance like **D-Leucinol**.

This method is suitable for crystalline solids and is used to determine the temperature range over which the solid melts.[7][8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline solid is finely powdered using a mortar and pestle. The dry, powdered sample is then packed into a capillary tube to a height of 2-3 mm.[7]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.[8]
- Heating: The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.[6]

- Observation: The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the last crystal melts is recorded as the final melting point.^[7] The melting point is reported as this range.
- Purity Assessment: A sharp melting range (typically 1-2 °C) is indicative of a pure compound, while a broad and depressed melting range suggests the presence of impurities.^[5]

For liquid samples, the boiling point can be determined using a small volume of the substance.^[9]^[10]

Apparatus:

- Small test tube or vial
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or a metal heating block)
- Boiling chips (for mini-scale)

Procedure:

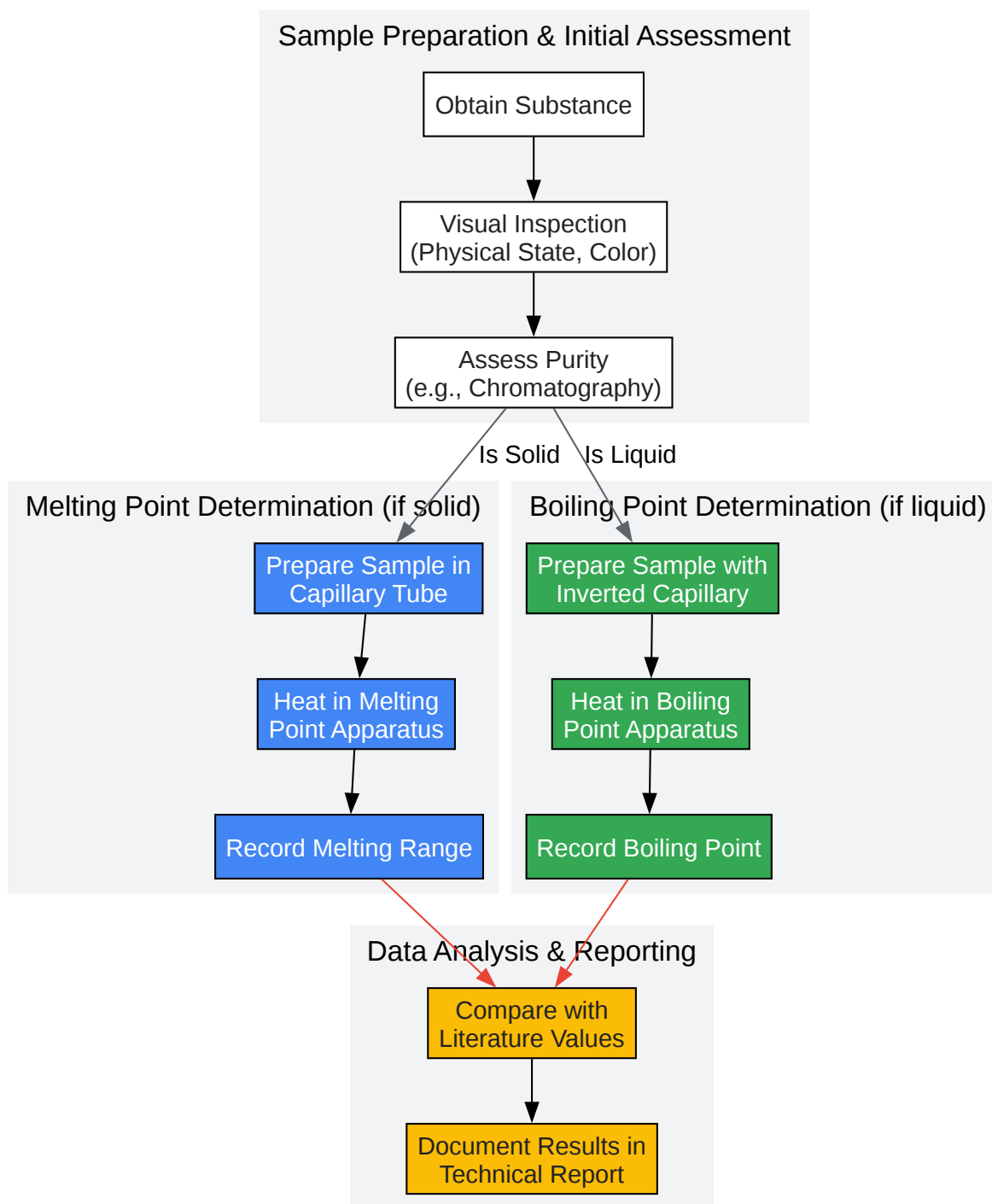
- Sample Preparation: A small amount of the liquid (approx. 0.5 mL) is placed in a small test tube.^[10]
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Apparatus Setup: The test tube is attached to a thermometer and immersed in a heating bath (like a Thiele tube). The setup should ensure that the sample is heated evenly.
- Heating: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.^[11]
- Observation: Heating is stopped when a continuous and rapid stream of bubbles is observed. As the liquid cools, the bubbling will slow down and stop. The temperature at

which the liquid is drawn back into the capillary tube is the boiling point of the sample.^[11]
This occurs when the vapor pressure of the liquid equals the external atmospheric pressure.
^[9]

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical substance.

Workflow for Physical Property Determination



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Caption: General workflow for determining the physical properties of a chemical substance.

Biological Activity Context

While this guide focuses on physical properties, it is noteworthy that **D-Leucinol**'s utility in drug development is linked to its biological context. Its enantiomer, L-Leucinol, is known to be a competitive inhibitor of aminopeptidases.[12] **D-Leucinol** may serve as an experimental control in such studies.[12] Furthermore, derivatives of leucine and other amino acids are often explored for their antiproliferative effects in cancer research, including melanoma.[13] These activities are often mediated through complex signaling pathways, such as the PI3K/AKT/mTOR pathway, which is a common target in melanoma treatment.[14] The precise mechanism of **D-Leucinol** itself as an antiproliferative agent is an area for further investigation.

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